

2-(Chloromethyl)-3-methylpyridine physical properties

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Compound of Interest

Compound Name: 2-(Chloromethyl)-3-methylpyridine

CAS No.: 4377-43-9

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An In-depth Technical Guide to the Physical Properties of **2-(Chloromethyl)-3-methylpyridine**

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Abstract

This technical guide provides a comprehensive overview of the core physical properties of **2-(Chloromethyl)-3-methylpyridine** and its commonly used hydrochloride salt. Designed for researchers, scientists, and professionals in drug development and chemical synthesis, this document synthesizes critical data with field-proven experimental methodologies. The guide emphasizes the causal relationships behind experimental procedures, ensuring both technical accuracy and practical applicability. All data and protocols are substantiated with citations from authoritative sources to uphold the highest standards of scientific integrity.

Introduction and Strategic Importance

2-(Chloromethyl)-3-methylpyridine is a substituted pyridine derivative that serves as a valuable building block in organic synthesis. Its bifunctional nature, featuring a reactive chloromethyl group and a pyridine core, makes it a key intermediate in the preparation of a

wide range of pharmaceutical compounds and other specialty chemicals. A thorough understanding of its physical properties is not merely academic; it is a fundamental prerequisite for its safe handling, effective use in reactions, and the development of robust purification and isolation protocols. Properties such as melting point, boiling point, and solubility dictate choices in reaction solvents, temperature control, extraction procedures, and storage conditions. This guide provides the foundational data and experimental context necessary for leveraging this versatile reagent with precision and safety.

Molecular Identity and Structure

The unambiguous identification of a chemical reagent is the cornerstone of reproducible science. **2-(Chloromethyl)-3-methylpyridine** is an organohalide consisting of a pyridine ring substituted with a methyl group at the 3-position and a chloromethyl group at the 2-position.^[1] It is frequently handled and stored as its hydrochloride salt to enhance stability.

Caption: Molecular structure of **2-(Chloromethyl)-3-methylpyridine**.

Core Physical Properties: A Comparative Summary

Quantitative physical data is essential for experimental design. The following table summarizes the key physical properties of **2-(Chloromethyl)-3-methylpyridine** and its hydrochloride salt, compiled from various authoritative sources.

Property	2-(Chloromethyl)-3-methylpyridine	2-(Chloromethyl)-3-methylpyridine HCl	Source(s)
CAS Number	54137-33-0	4370-22-3	[2]
Molecular Formula	C ₇ H ₈ ClN	C ₇ H ₈ ClN · HCl (C ₇ H ₉ Cl ₂ N)	[2]
Molecular Weight	141.60 g/mol	178.06 g/mol	[2]
Physical Form	Data not widely available; likely a liquid or low-melting solid	White to Yellow Solid	[2]
Melting Point	Not specified	159 °C	[3]
Boiling Point	Not specified	Not applicable (decomposes)	
Solubility	Insoluble in water; soluble in organic solvents (predicted)	Soluble in water	[4]

In-Depth Analysis of Key Physical Properties

Physical State and Appearance

The hydrochloride salt of **2-(Chloromethyl)-3-methylpyridine** is consistently described as a white to yellow solid at standard temperature and pressure.[2] This solid nature is advantageous for handling, weighing, and storage, as it typically reduces volatility and exposure risks compared to liquids.

Melting Point: A Criterion for Purity

The melting point is a critical indicator of a compound's purity. For a pure crystalline solid, the melting point is sharp, occurring over a narrow range of 0.5-1.0°C. Impurities disrupt the crystal lattice, typically causing a depression in the melting point and a broadening of the melting range. The reported melting point for **2-(Chloromethyl)-3-methylpyridine** hydrochloride is

159°C.[3] Experimental determination of this value allows a researcher to quickly assess the purity of a sample before its use in a synthesis.

Solubility Profile: The Key to Reaction and Purification

Solubility is governed by the principle of "like dissolves like," which relates the polarity of the solute and solvent.

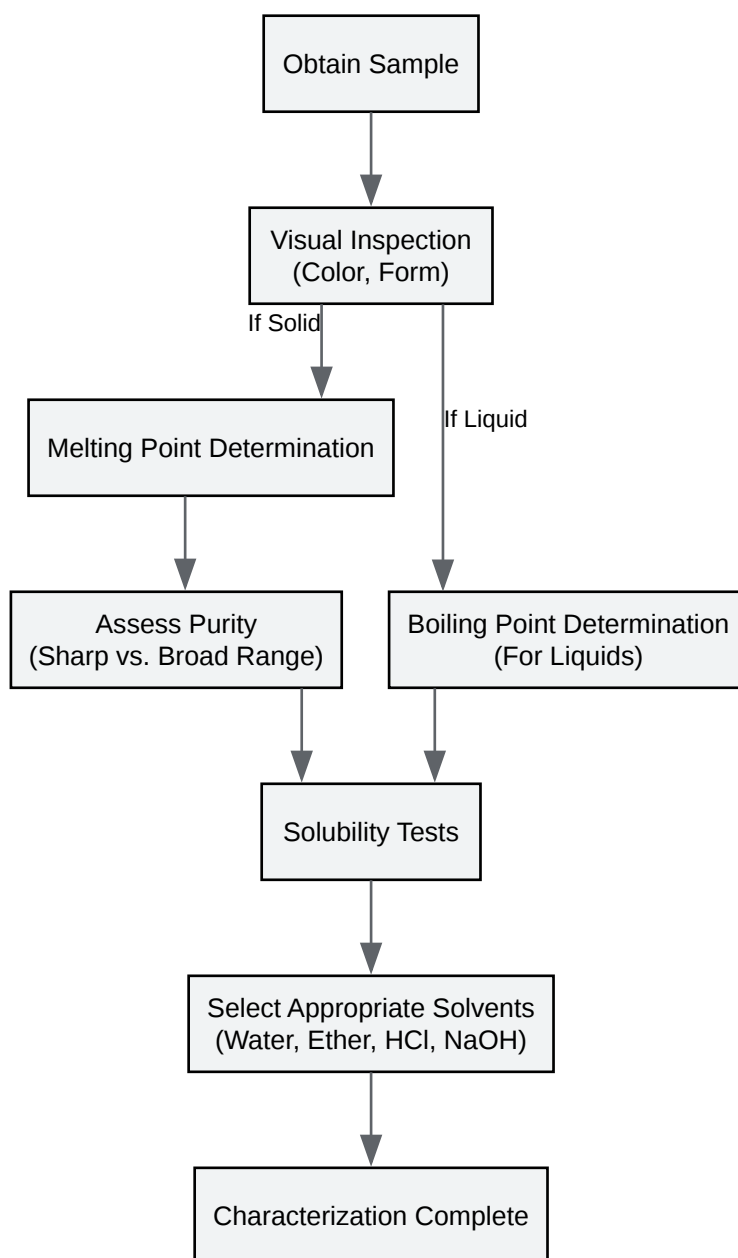
- **2-(Chloromethyl)-3-methylpyridine (Free Base):** While specific data is sparse, the molecular structure suggests it is a relatively non-polar organic molecule. The hydrocarbon-like methyl group and the pyridine ring contribute to this character. It is predicted to be insoluble in water but soluble in common organic solvents like diethyl ether, dichloromethane, and toluene.
- **2-(Chloromethyl)-3-methylpyridine HCl:** As an ionic salt, the hydrochloride form is significantly more polar. The presence of a formal charge dramatically increases its affinity for polar solvents. It is known to be soluble in water.[4] This property is strategically exploited in extraction workflows. For instance, after a reaction, the pH of an organic solution can be lowered to protonate the pyridine nitrogen, rendering the compound water-soluble and allowing it to be extracted from the organic phase into an aqueous acid phase, separating it from non-basic impurities.

Self-Validating Experimental Protocols

The following protocols describe standard, reliable methods for determining the physical properties discussed. The causality behind each step is explained to provide a deeper understanding of the technique.

Workflow for Physical Property Determination

The logical flow for characterizing a compound involves a series of sequential tests, starting with the most fundamental properties.



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Caption: Standard workflow for the physical characterization of a chemical sample.

Protocol 1: Melting Point Determination (Capillary Method)

This method provides a melting point range, which serves as both an identifier and a purity check.[5]

- Causality: A pure substance has a well-defined crystal lattice that requires a specific amount of energy (temperature) to break down into a liquid. Impurities disrupt this lattice, lowering the energy required to melt and causing the process to occur over a wider temperature range.

Methodology:

- Sample Preparation: Place a small amount of the dry, solid **2-(Chloromethyl)-3-methylpyridine** HCl on a clean, dry surface. Gently tap the open end of a glass capillary tube into the powder to collect a small amount of sample.[6]
- Packing the Sample: Tap the sealed end of the capillary tube on a hard surface to pack the sample down to a height of 1-2 mm.[7] Proper packing ensures uniform heat transfer.
- Apparatus Setup: Place the capillary tube into the heating block of a melting point apparatus. Attach it to a thermometer if using a Thiele tube setup, ensuring the sample is aligned with the thermometer bulb.[6]
- Heating: Heat the apparatus rapidly to about 15-20°C below the expected melting point (159°C). Then, decrease the heating rate to 1-2°C per minute. Slow heating is critical to allow the temperature of the sample and the thermometer to equilibrate, ensuring an accurate reading.
- Observation and Recording: Record two temperatures:
 - T1: The temperature at which the first drop of liquid appears.[7]
 - T2: The temperature at which the entire sample has completely melted into a clear liquid. [7]
- Reporting: The melting point is reported as the range T1-T2. A narrow range (e.g., 158-159°C) indicates high purity.

Protocol 2: Boiling Point Determination (for Liquids)

While not applicable to the solid hydrochloride salt, this protocol would be used for the free base if it is a liquid.

- Causality: The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.[8][9] At this point, the liquid has enough energy to undergo bulk transition into the gaseous phase.

Methodology:

- Setup: Place a few milliliters of the liquid into a small test tube or fusion tube.[10]
- Capillary Inversion: Take a melting point capillary tube and seal one end in a flame. Place this capillary tube into the test tube with the open end down, submerged in the liquid.[11][12]
- Heating: Attach the test tube to a thermometer and heat it in a Thiele tube or other heating bath.[9]
- Observation: As the liquid heats, air trapped in the capillary tube will expand and exit as a slow stream of bubbles. As the temperature approaches the boiling point, this stream will become rapid and continuous.[11] This indicates the vapor pressure is high.
- Recording: Note the temperature when a rapid, continuous stream of bubbles emerges. This is the boiling point.[9] An alternative, more precise method is to remove the heat source once the rapid stream is observed. The boiling point is the temperature at which the bubbling stops and the liquid just begins to be drawn back into the capillary tube.[9]

Protocol 3: Solubility Classification

This systematic approach determines the class of a compound based on its solubility in a series of solvents.[13][14]

- Causality: Solubility depends on the ability of the solvent to overcome the intermolecular forces within the solute. Ionic compounds and those that can be converted to ionic salts (like amines in acid) dissolve in polar solvents like water. Non-polar compounds dissolve in non-polar organic solvents.

Methodology:

- Water Solubility: Add ~25 mg of the compound to a small test tube containing 0.75 mL of deionized water. Shake vigorously.[14] If it dissolves, it is water-soluble. **2-(Chloromethyl)-3-**

methylpyridine HCl should be soluble.

- Ether Solubility: If the compound is water-soluble, test its solubility in 0.75 mL of diethyl ether.^[14] Highly polar salts are typically insoluble in non-polar ether.
- Acid/Base Tests (for water-insoluble compounds): If a compound (like the free base) is insoluble in water, test its solubility sequentially in:
 - 5% Aqueous HCl: Add 0.75 mL of 5% HCl. If it dissolves, it is a base (Class B), as the amine has been protonated to form a soluble salt.^{[13][14]} **2-(Chloromethyl)-3-methylpyridine** free base would fall into this category.
 - 5% Aqueous NaOH: If insoluble in HCl, use a fresh sample and test with 5% NaOH. Solubility indicates an acidic compound.^[13]
 - 5% Aqueous NaHCO₃: If soluble in NaOH, use a fresh sample and test with 5% NaHCO₃. Solubility indicates a strong acid (like a carboxylic acid).^[13]

Safety, Handling, and Storage

The physical properties of a substance directly inform its hazards and handling requirements. Safety Data Sheets (SDS) for **2-(Chloromethyl)-3-methylpyridine** and its hydrochloride salt indicate that they are hazardous materials.

- Hazards: The hydrochloride salt is classified as harmful if swallowed and causes severe skin burns and eye damage.^{[15][16]} It is corrosive.^[4]
- Handling: Always use in a well-ventilated area. Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.^{[17][18]} Avoid breathing dust.^[18] Wash hands thoroughly after handling.^{[17][18]}
- Storage: Store in a dry, cool, and well-ventilated place.^[16] Keep the container tightly closed. It is recommended to store under an inert atmosphere as the compound may be air-sensitive.^{[2][16]}

Conclusion

2-(Chloromethyl)-3-methylpyridine, particularly as its hydrochloride salt, is a key synthetic intermediate whose physical properties are well-defined. Its solid state, distinct melting point, and predictable solubility profile provide the necessary parameters for its effective and safe use in a research and development setting. By applying the standardized, self-validating experimental protocols outlined in this guide, scientists can confidently verify the identity and purity of their material, leading to more reliable and reproducible synthetic outcomes.

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